

Damnacanthal chemical structure and IUPAC name.

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Compound of Interest

Compound Name: *Damnacanthal*

Cat. No.: *B136030*

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An In-depth Technical Guide to Damnacanthal

For Researchers, Scientists, and Drug Development Professionals

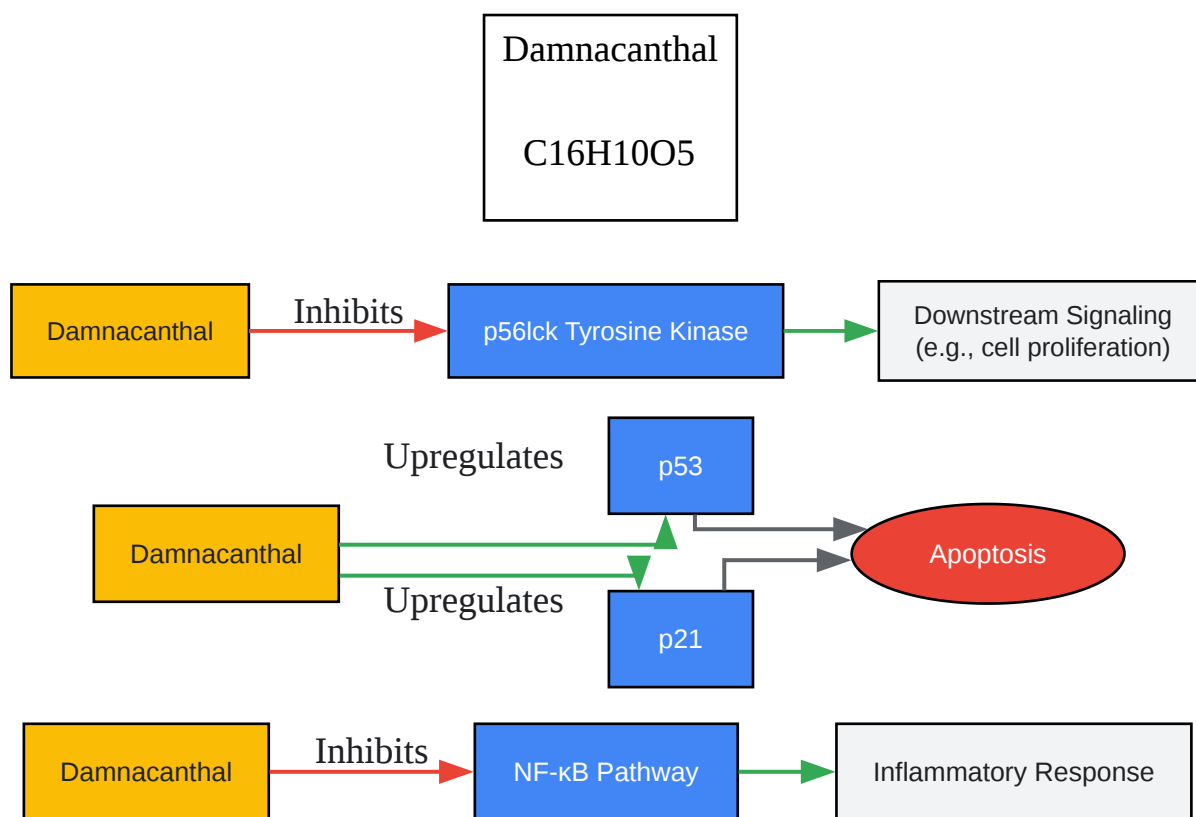
This technical guide provides a comprehensive overview of the chemical properties, biological activities, and mechanisms of action of **Damnacanthal**, a naturally occurring anthraquinone with significant therapeutic potential.

Chemical Identity and Structure

Damnacanthal is an anthraquinone originally isolated from the roots of *Morinda citrifolia* (Noni).^{[1][2]} Its chemical structure and nomenclature are fundamental to understanding its interactions with biological systems.

IUPAC Name: 3-hydroxy-1-methoxy-9,10-dioxo-9,10-dihydroanthracene-2-carbaldehyde^{[1][3]}

Chemical Structure:



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References

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- 2. Damnacanthal: a promising compound as a medicinal anthraquinone - PubMed [pubmed.ncbi.nlm.nih.gov]
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